

Essential Safety and Logistics for Handling N-Oleoyl Glutamine

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Compound of Interest

Compound Name: *N-oleoyl glutamine*

Cat. No.: *B3025851*

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This guide provides comprehensive safety, handling, and disposal procedures for **N-oleoyl glutamine**, ensuring the well-being of laboratory personnel and the integrity of research outcomes. Adherence to these protocols is crucial for maintaining a safe and efficient research environment.

Safe Handling and Personal Protective Equipment

While **N-oleoyl glutamine** is not classified as a hazardous substance, observing standard laboratory safety protocols is essential.^[1] The following table summarizes the recommended personal protective equipment (PPE) and safety measures.

Safety Measure	Specification	Rationale
Eye Protection	Safety glasses with side-shields	Protects eyes from accidental splashes.
Hand Protection	Impermeable and resistant gloves (e.g., nitrile)	Prevents direct skin contact with the substance.[1]
Body Protection	Standard laboratory coat	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required under normal use with adequate ventilation	The substance is not considered an inhalation hazard.[1]
Ventilation	Work in a well-ventilated area or a chemical fume hood	Ensures airborne concentrations remain low.

Operational Plan: Step-by-Step Handling and Storage

Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the product name and CAS number (247150-73-8) on the label match the order specifications.[1][2]

Preparation for Use:

- Bring the container to room temperature before opening.
- **N-oleoyl glutamine** is a crystalline solid.[3] For solution preparation, consult the solubility data; it is soluble in DMF (30 mg/ml), DMSO (30 mg/ml), and Ethanol (1 mg/ml).[3][4]
- When weighing the solid, do so in a designated area with minimal air currents to prevent dispersal.

Handling:

- Always wear the appropriate PPE as detailed in the table above.
- Avoid direct contact with skin and eyes.[\[5\]](#)
- Avoid inhalation of any dust if handling the solid form.[\[6\]](#)
- After handling, wash hands thoroughly with soap and water.[\[6\]](#)

Storage:

- Store in a tightly closed container in a cool, dry place.[\[1\]](#)[\[5\]](#)
- For long-term stability (≥ 4 years), store at -20°C .[\[2\]](#)

Disposal Plan: Waste Management Protocol

Spill Management:

- In case of a small spill, mechanically pick up the solid material.[\[1\]](#)
- Clean the spill area with a suitable solvent and then with soap and water.
- For larger spills, ensure the area is well-ventilated and wear appropriate PPE.
- Collect the spilled material in a designated, labeled waste container.

Waste Disposal:

- Smaller quantities of **N-oleoyl glutamine** may be disposed of with household waste, in accordance with local regulations.[\[1\]](#)
- For larger quantities or contaminated materials, disposal must be made according to official national, state, and local regulations for non-hazardous chemical waste.[\[1\]](#)
- Do not allow the product to enter sewers or surface and ground water.[\[1\]](#)
- Dispose of contaminated packaging in the same manner as the substance itself, following official regulations.[\[1\]](#)

Experimental Protocol: Measuring Mitochondrial Respiration in C2C12 Cells

This protocol describes a representative experiment to assess the effect of **N-oleoyl glutamine** on mitochondrial uncoupling in C2C12 myoblast cells, as referenced in the scientific literature.

[\[2\]](#)[\[3\]](#)[\[4\]](#)

1. Cell Culture and Plating:

- Culture C2C12 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a 5% CO₂ incubator.
- Seed C2C12 cells into a Seahorse XF96 cell culture microplate at a density of 2×10^4 cells per well.
- Allow cells to adhere and grow for 24 hours.

2. Treatment with **N-oleoyl Glutamine**:

- Prepare a stock solution of **N-oleoyl glutamine** in DMSO.
- On the day of the assay, prepare fresh treatment media by diluting the **N-oleoyl glutamine** stock solution in Seahorse XF Base Medium supplemented with glucose, pyruvate, and glutamine to the desired final concentration (e.g., 50 µM).[\[2\]](#)[\[3\]](#)[\[4\]](#) Include a vehicle control group (DMSO only).
- Remove the growth medium from the cells, wash once with the assay medium, and then add the treatment media to each well.
- Incubate the plate at 37°C in a non-CO₂ incubator for 1 hour prior to the assay.

3. Seahorse XF Analyzer Assay:

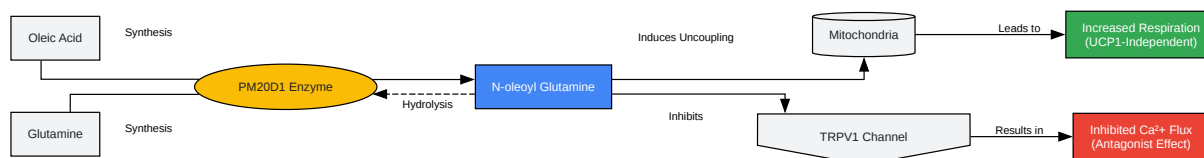
- Hydrate the sensor cartridge of the Seahorse XF96 analyzer overnight in Seahorse XF Calibrant at 37°C in a non-CO₂ incubator.
- Load the hydrated sensor cartridge with the compounds for the mitochondrial stress test (e.g., oligomycin, FCCP, and rotenone/antimycin A).
- Calibrate the analyzer with the loaded sensor cartridge.
- Place the cell culture plate into the Seahorse XF96 analyzer.
- Run the mitochondrial stress test protocol to measure the Oxygen Consumption Rate (OCR).

4. Data Analysis:

- Analyze the OCR data to determine key parameters of mitochondrial function, such as basal respiration, ATP-linked respiration, maximal respiration, and non-mitochondrial respiration.
- Compare the OCR profiles of cells treated with **N-oleoyl glutamine** to the vehicle control to assess its effect on mitochondrial uncoupling. An increase in basal respiration without a corresponding increase in ATP production is indicative of uncoupling.

Signaling and Metabolic Pathway

The following diagram illustrates the enzymatic regulation and primary biological activities of **N-oleoyl glutamine**.



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Caption: Enzymatic regulation and biological actions of **N-oleoyl glutamine**.

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